

Physicochemical characteristics of 2-Phenylhex-2-enal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Phenylhex-2-enal

Cat. No.: B15177343

[Get Quote](#)

An In-depth Technical Guide on the Physicochemical Characteristics of **2-Phenylhex-2-enal**

Introduction

2-Phenylhex-2-enal, also known by synonyms such as Cocal, cocoa hexenal, and 5-Methyl-2-phenyl-2-hexenal, is an alpha,beta-unsaturated aldehyde.[1][2] It is a colorless to slightly yellow liquid recognized for its characteristic cocoa-like aroma.[1][2] This compound is utilized as a flavoring and fragrance agent.[1][3] This guide provides a comprehensive overview of its physicochemical properties, the experimental methods for their determination, and logical workflows for its characterization.

Physicochemical Properties

The quantitative physicochemical data for **2-Phenylhex-2-enal** are summarized in the table below.

| Property | Value | Source |
|-------------------|---|-----------|
| Molecular Formula | C ₁₃ H ₁₆ O | [2] |
| Molecular Weight | 188.26 g/mol | [1] |
| Appearance | Colorless to slightly yellow liquid | [1][3] |
| Boiling Point | 96-100 °C at 0.7 mmHg 290-291 °C at 760 mmHg | [3] |
| Density | 0.973 g/mL at 25 °C | [4] |
| Refractive Index | n ₂₀ /D 1.534 | [4] |
| Vapor Density | >1 (vs air) | [5] |
| Solubility | Insoluble in water; Soluble in alcohol, ether, and organic solvents.[1][2][5] | [1][2][5] |
| Flash Point | 113 °C (closed cup) | [4] |

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of **2-Phenylhex-2-enal** are outlined below.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[6] A common method for determining the boiling point of a small liquid sample is the capillary method.[7][8][9][10]

Apparatus:

- Thiele tube or similar heating bath (e.g., oil bath)
- Thermometer

- Small test tube (fusion tube)
- Capillary tube, sealed at one end
- Heat source (e.g., Bunsen burner)
- Stand and clamp

Procedure:

- A few milliliters of the liquid sample (**2-Phenylhex-2-enal**) are placed into the small test tube.
[7][10]
- The capillary tube, with its open end downwards, is placed inside the test tube containing the sample.[8]
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is clamped and immersed in the Thiele tube containing a heating liquid (e.g., paraffin oil), ensuring the heat source is applied to the side arm.[8][9]
- The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a stream of bubbles.
- Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube.[8]
- The heat source is then removed, and the bath is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[8][10]

Determination of Density

Density is the mass per unit volume of a substance.[11][12] For a liquid like **2-Phenylhex-2-enal**, this can be determined by measuring the mass of a known volume.[11]

Apparatus:

- Pycnometer or a graduated cylinder
- Analytical balance
- Thermometer

Procedure:

- The mass of a clean, dry pycnometer or graduated cylinder is accurately measured using an analytical balance.[\[13\]](#)
- A specific volume of **2-Phenylhex-2-enal** is added to the pycnometer or graduated cylinder. The volume should be recorded precisely.[\[11\]](#)[\[13\]](#)
- The combined mass of the container and the liquid is then measured.[\[13\]](#)
- The temperature of the liquid is recorded as density is temperature-dependent.[\[11\]](#)[\[12\]](#)
- The density is calculated by subtracting the mass of the empty container from the combined mass to get the mass of the liquid, and then dividing the mass of the liquid by its volume.[\[12\]](#)

Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.
[\[14\]](#)

Apparatus:

- Test tubes
- Vortex mixer or shaker
- Spatula
- Graduated pipettes

Procedure:

- A small, measured amount of the solute (**2-Phenylhex-2-enal**, e.g., 0.05 mL) is placed in a test tube.[\[15\]](#)
- A small volume of the solvent (e.g., 0.75 mL of water or an organic solvent) is added in portions.[\[15\]](#)
- After each addition, the test tube is vigorously shaken.[\[15\]](#)
- The substance is observed to see if it dissolves completely.
- The process is repeated with different solvents (e.g., water, ethanol, ether) to classify the compound's solubility. For quantitative solubility, a saturated solution is prepared at a constant temperature, and the concentration of the dissolved solute is determined analytically.[\[16\]](#)

Spectroscopic Analysis

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.[\[17\]](#)[\[18\]](#)

Procedure (Attenuated Total Reflectance - ATR):

- A small amount of the liquid sample (**2-Phenylhex-2-enal**) is placed directly onto the ATR crystal.
- The spectrum is recorded by the instrument.
- The resulting spectrum is a plot of absorbance or transmittance versus wavenumber (cm^{-1}).
- Characteristic absorption bands are then identified to confirm the presence of functional groups, such as the C=O stretch of the aldehyde and the C=C stretch of the alkene and aromatic ring.[\[19\]](#)

NMR spectroscopy provides detailed information about the structure of a molecule by observing the magnetic properties of atomic nuclei.[\[20\]](#)

Procedure:

- A small amount of the sample is dissolved in a suitable deuterated solvent (e.g., CDCl_3).
- The solution is transferred to an NMR tube.
- The NMR tube is placed in the spectrometer.
- ^1H and ^{13}C NMR spectra are acquired.
- The chemical shifts, integration (for ^1H), and coupling patterns are analyzed to elucidate the molecular structure.[\[21\]](#)

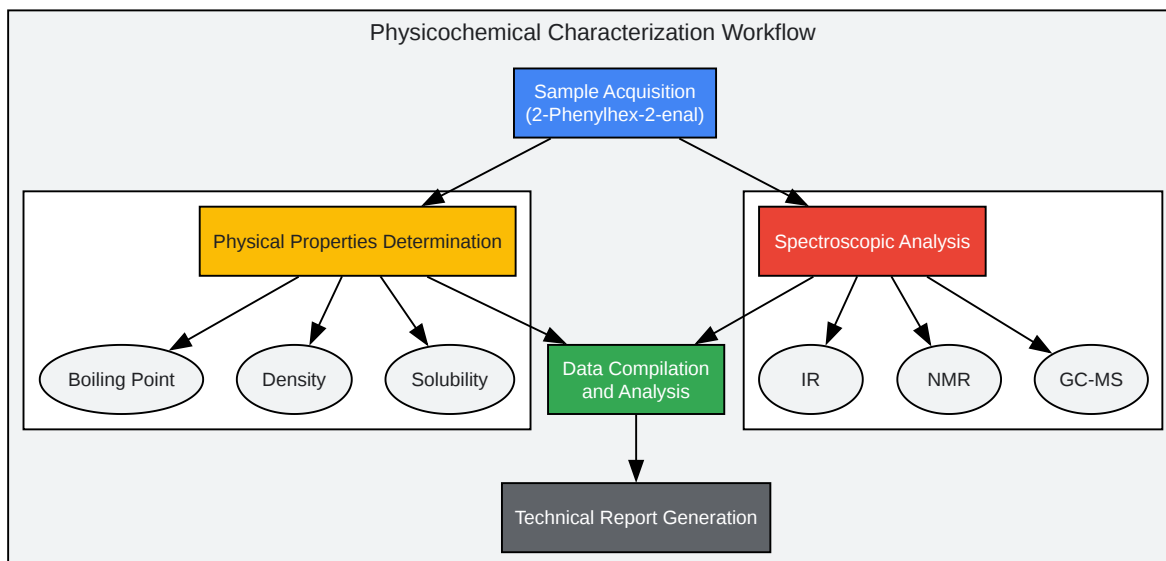
GC-MS is a powerful analytical technique that combines the separation capabilities of gas chromatography with the detection capabilities of mass spectrometry to identify different substances within a sample.[\[22\]](#)[\[23\]](#)

Procedure:

- A small volume of the sample (e.g., 1 μL), typically dissolved in a volatile solvent, is injected into the GC.[\[22\]](#)[\[24\]](#)
- The sample is vaporized and carried by an inert gas through a capillary column, where components are separated based on their boiling points and interactions with the stationary phase.[\[25\]](#)
- As each component elutes from the column, it enters the mass spectrometer.
- In the MS, the molecules are ionized (e.g., by electron ionization), and the resulting ions are separated based on their mass-to-charge ratio.[\[26\]](#)
- A mass spectrum is produced for each separated component, which provides information about its molecular weight and fragmentation pattern, aiding in its identification.[\[26\]](#)

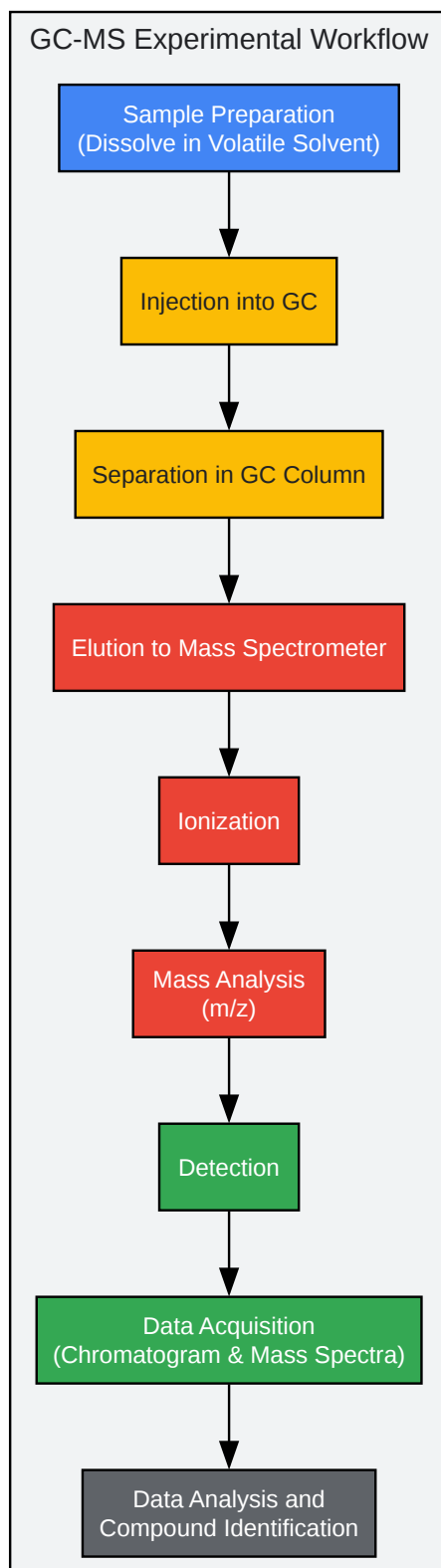
Signaling Pathways and Logical Relationships

Information regarding specific biological signaling pathways involving **2-Phenylhex-2-enal** is not extensively documented in the reviewed literature. Its primary application is in the food and fragrance industry. The following diagrams illustrate the logical workflow for the physicochemical characterization of a compound like **2-Phenylhex-2-enal**.



[Click to download full resolution via product page](#)

Caption: Workflow for the physicochemical characterization of an organic compound.



[Click to download full resolution via product page](#)

Caption: Step-by-step experimental workflow for Gas Chromatography-Mass Spectrometry (GC-MS).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Methyl-2-phenyl-2-hexenal | C₁₃H₁₆O | CID 5370602 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5-Methyl-2-Phenyl-2-Hexenal C₁₃H₁₆O Latest Price, 5-Methyl-2-Phenyl-2-Hexenal C₁₃H₁₆O Exporter [handomchemical.com]
- 3. cocoa hexenal [thegoodscentscompany.com]
- 4. 5-Methyl-2-phenyl-2-hexenal = 96 , FG 21834-92-4 [sigmaaldrich.com]
- 5. 5-methyl-2-phenyl-2-hexenal C₁₃H₁₆O - Boiling Point: 97-99°C at Best Price in Dalian | Dalian Handom Chemicals Co., Ltd. [tradeindia.com]
- 6. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 7. cdn.juniata.edu [cdn.juniata.edu]
- 8. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. scribd.com [scribd.com]
- 11. akbis.gaziantep.edu.tr [akbis.gaziantep.edu.tr]
- 12. uoanbar.edu.iq [uoanbar.edu.iq]
- 13. chem.libretexts.org [chem.libretexts.org]
- 14. Measuring Solubility | Secondaire | Alloprof [alloprof.qc.ca]
- 15. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 16. lup.lub.lu.se [lup.lub.lu.se]
- 17. community.wvu.edu [community.wvu.edu]

- 18. webassign.net [webassign.net]
- 19. athabascau.ca [athabascau.ca]
- 20. chem.libretexts.org [chem.libretexts.org]
- 21. A guide to small-molecule structure assignment through computation of (¹H and ¹³C) NMR chemical shifts | Springer Nature Experiments [experiments.springernature.com]
- 22. chemlab.truman.edu [chemlab.truman.edu]
- 23. Experimental Design [web.mit.edu]
- 24. uoguelph.ca [uoguelph.ca]
- 25. emeraldcloudlab.com [emeraldcloudlab.com]
- 26. memphis.edu [memphis.edu]
- To cite this document: BenchChem. [Physicochemical characteristics of 2-Phenylhex-2-enal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15177343#physicochemical-characteristics-of-2-phenylhex-2-enal]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com